

Technical Data Sheet: (2-Iodophenyl)hydrazine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Iodophenyl)hydrazine hydrochloride

Cat. No.: B151184

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the molecular weight of **(2-Iodophenyl)hydrazine hydrochloride**, a key reagent in various chemical syntheses.

Molecular Weight and Composition

(2-Iodophenyl)hydrazine hydrochloride is the hydrochloride salt of (2-Iodophenyl)hydrazine. The addition of hydrogen chloride (HCl) to the hydrazine compound results in the formation of this stable salt.

The molecular formula for **(2-Iodophenyl)hydrazine hydrochloride** is $C_6H_8ClIN_2$. Its molecular weight is a fundamental property derived from the sum of the atomic weights of its constituent atoms. Based on established atomic masses, the molecular weight is 270.5 g/mol . [1]

A detailed breakdown of the molecular weight calculation is provided in the table below.

Element	Symbol	Atomic Count	Standard Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	6	12.011[2][3]	72.066
Hydrogen	H	8	1.008[4][5]	8.064
Chlorine	Cl	1	35.45[6][7]	35.45
Iodine	I	1	126.904[8][9]	126.904
Nitrogen	N	2	14.007[10][11]	28.014
Total		270.498		

Note: The calculated molecular weight of 270.498 g/mol is consistent with the commonly cited value of 270.5 g/mol .[1]

The molecular weight of the free base, (2-Iodophenyl)hydrazine ($C_6H_7IN_2$), is 234.04 g/mol .[12]

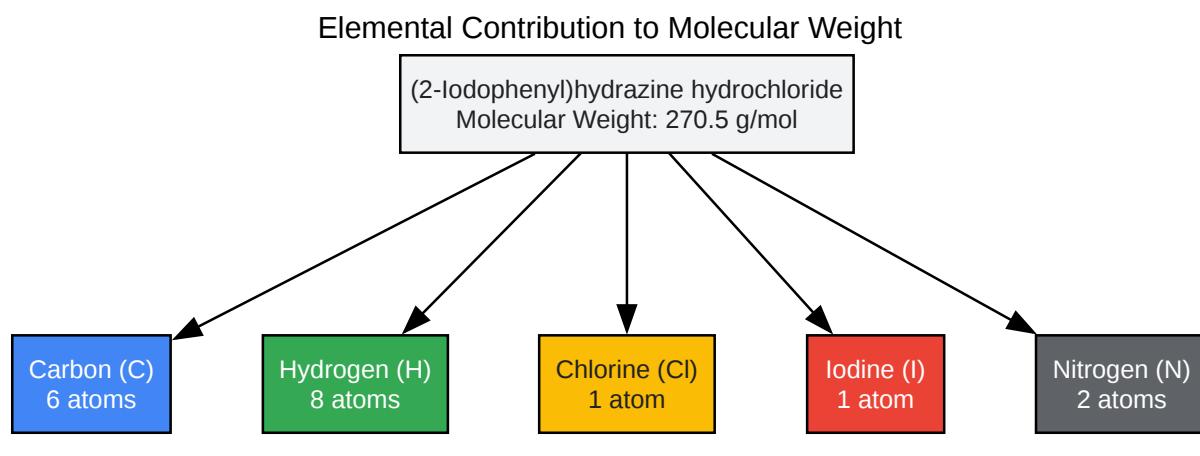
Experimental Protocols and Signaling Pathways

The determination of a compound's molecular weight is a fundamental calculation based on its chemical formula and the atomic weights of its elements. As such, experimental protocols for its determination are not typically presented in this context. The value is derived from foundational chemical principles.

Similarly, signaling pathways are biological processes and are not relevant to the intrinsic chemical properties of a single molecule like **(2-Iodophenyl)hydrazine hydrochloride**.

Logical Relationship of Molecular Composition

The following diagram illustrates the elemental composition that contributes to the overall molecular weight of **(2-Iodophenyl)hydrazine hydrochloride**.



[Click to download full resolution via product page](#)

Caption: Elemental components of **(2-Iodophenyl)hydrazine hydrochloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (4-Iodophenyl)hydrazine hydrochloride [oakwoodchemical.com]
- 2. m.youtube.com [m.youtube.com]
- 3. Carbon | C (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Hydrogen - Wikipedia [en.wikipedia.org]
- 5. youtube.com [youtube.com]
- 6. Chlorine - Wikipedia [en.wikipedia.org]
- 7. Isotopes of chlorine - Wikipedia [en.wikipedia.org]
- 8. Iodine History, Symbol & Properties | Study.com [study.com]
- 9. Iodine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 10. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]

- 11. sbg.bio.ic.ac.uk [sbg.bio.ic.ac.uk]
- 12. (2-Iodophenyl)hydrazine | C6H7IN2 | CID 1381941 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Data Sheet: (2-Iodophenyl)hydrazine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151184#2-iodophenyl-hydrazine-hydrochloride-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com